

# Puromycin Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Puromycin Hydrochloride

Cat. No.: B1679873

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**Puromycin hydrochloride** is a potent aminonucleoside antibiotic derived from the bacterium *Streptomyces alboniger*. It is a widely utilized tool in molecular biology and cell biology research, primarily as a selective agent for cells expressing the puromycin resistance gene (pac) and as a protein synthesis inhibitor. This guide provides an in-depth overview of its chemical properties, structure, mechanism of action, and common experimental protocols for researchers, scientists, and drug development professionals.

## Core Chemical and Physical Properties

**Puromycin hydrochloride** is a white to off-white crystalline solid.<sup>[1][2]</sup> Its chemical and physical properties are summarized in the table below, providing a comprehensive reference for its use in experimental settings.

Property	Value	Citations
Molecular Formula	C <sub>22</sub> H <sub>29</sub> N <sub>7</sub> O <sub>5</sub> · 2HCl	[1]
Molecular Weight	544.43 g/mol	[1][3]
CAS Number	58-58-2	[1][4]
Appearance	White to off-white powder/crystalline solid	[1][2][3]
Melting Point	168-170 °C (dihydrochloride) 175.5-177 °C (free base)	[2][5]
pKa	6.8, 7.2	[4][5]
UV/Vis Maximum	λmax: 217, 276 nm	
Purity	≥98%	[1]
Solubility	Water: 50 mg/mL[5][6][7] DMSO: 10-100 mg/mL[8][9] Methanol: 10 mg/mL[6][10] Ethanol: ~1 mg/mL[8] PBS (pH 7.2): ≥10 mg/mL[8]	[5][6][7][8][9][10]
Storage and Stability	Store at -20°C.[1][4] Stable for at least 4 years as a solid.[10] Stock solutions should be stored at -20°C and are stable for at least one month.[4][7]	[1][4][7][10]

## Chemical Structure

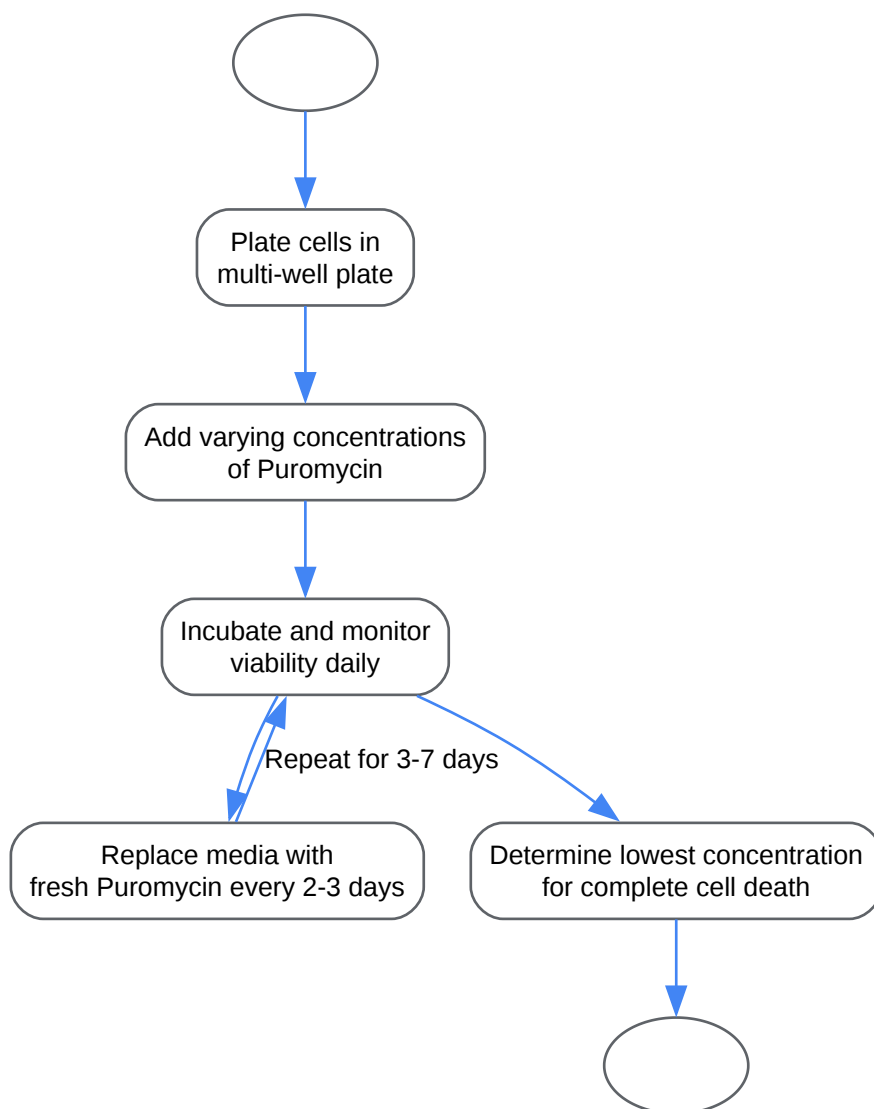
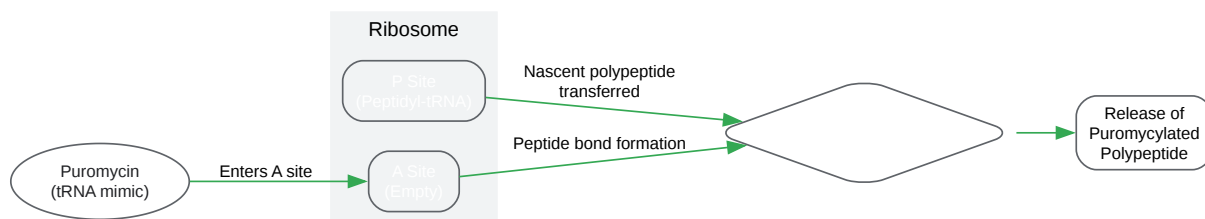
Puromycin's structure is comprised of three key components: a 6-dimethylaminopurine base, a 3'-amino-3'-deoxyribose sugar, and a p-methoxyphenylalanine moiety. This unique structure, particularly its resemblance to the 3' end of an aminoacyl-tRNA, is fundamental to its biological activity.

Caption: Chemical structure of Puromycin.

## Mechanism of Action: Protein Synthesis Inhibition

Puromycin is a potent inhibitor of protein synthesis in both prokaryotic and eukaryotic cells.<sup>[4]</sup><sup>[11]</sup> Its mechanism of action stems from its structural mimicry of the 3' end of aminoacyl-tRNA.<sup>[11]</sup><sup>[12]</sup> This allows it to enter the A (aminoacyl) site of the ribosome during translation.

Once in the A site, the ribosome's peptidyl transferase center catalyzes the formation of a peptide bond between the nascent polypeptide chain (in the P site) and the amino group of puromycin.<sup>[12]</sup> This results in the premature termination of translation and the release of a C-terminal puromycylated polypeptide.<sup>[11]</sup><sup>[13]</sup> Unlike a legitimate aminoacyl-tRNA, the puromycin molecule contains a stable amide bond instead of an ester bond, which prevents further elongation and leads to the dissociation of the truncated polypeptide from the ribosome.<sup>[11]</sup>



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## References

- 1. Puromycin, Dihydrochloride [sigmaaldrich.com]
- 2. PUROMYCIN DIHYDROCHLORIDE CAS#: 58-58-2 [m.chemicalbook.com]
- 3. Puromycin Hydrochloride | C<sub>22</sub>H<sub>31</sub>Cl<sub>2</sub>N<sub>7</sub>O<sub>5</sub> | CID 443311 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 101.200.202.226 [101.200.202.226]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. scientificlabs.ie [scientificlabs.ie]
- 7. Puromycin Dihydrochloride (#40939) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 8. caymanchem.com [caymanchem.com]
- 9. selleckchem.com [selleckchem.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. agscientific.com [agscientific.com]
- 12. yeasenbio.com [yeasenbio.com]
- 13. Puromycin - Wikipedia [en.wikipedia.org]
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